

# Proper Disposal of ML347: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: ML347

Cat. No.: B609147

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Researchers and drug development professionals handling **ML347** must adhere to strict disposal procedures to ensure laboratory safety and environmental protection. This guide provides essential, step-by-step information for the proper disposal of **ML347**, a potent and selective ALK1 and ALK2 inhibitor.

## Essential Safety and Handling Information

Before disposal, it is crucial to understand the handling and storage requirements for **ML347**. This information is critical for minimizing risks to personnel and the environment.

Parameter	Value	Source
CAS Number	1062368-49-3	<a href="#">[1]</a>
Appearance	Light yellow to yellow solid	MedChemExpress
Storage (Powder)	-20°C for 3 years; 4°C for 2 years	<a href="#">[2]</a>
Storage (in Solvent)	-80°C for 6 months; -20°C for 1 month	MedChemExpress
Solubility	Soluble in DMSO	<a href="#">[2]</a>

## Step-by-Step Disposal Protocol

The proper disposal of **ML347**, as with any laboratory chemical, should be guided by the information provided in the Safety Data Sheet (SDS) and in accordance with local, state, and federal regulations. The following protocol provides a general framework for the safe disposal of **ML347** waste.

#### 1. Waste Identification and Segregation:

- Identify all waste streams containing **ML347**. This includes pure, unused product, contaminated consumables (e.g., pipette tips, vials, gloves), and solutions containing **ML347**.
- Segregate **ML347** waste from other laboratory waste. Do not mix it with non-hazardous waste or other chemical waste unless explicitly permitted by your institution's environmental health and safety (EHS) office.

#### 2. Containerization and Labeling:

- Use chemically resistant, leak-proof containers for all **ML347** waste. Ensure the containers are compatible with the waste type (solid or liquid).
- Clearly label all waste containers with the words "Hazardous Waste," the full chemical name "**ML347**," and any other identifiers required by your institution (e.g., CAS number, concentration).

#### 3. Disposal of Unused **ML347**:

- Unused or expired **ML347** powder should be disposed of in its original container or a securely sealed waste container.
- Do not dispose of solid **ML347** down the drain.

#### 4. Disposal of **ML347** Solutions:

- Solutions containing **ML347**, including those in solvents like DMSO, must be collected as hazardous waste.

- Never pour **ML347** solutions down the sink. This can contaminate waterways and damage plumbing.

#### 5. Disposal of Contaminated Materials:

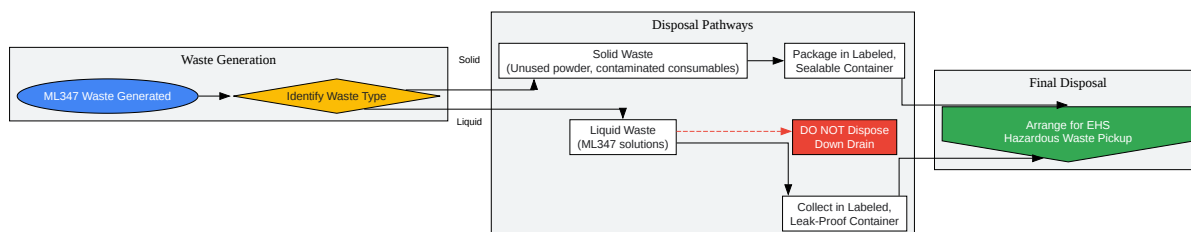
- All lab materials that have come into contact with **ML347**, such as personal protective equipment (PPE), weigh boats, and bench paper, should be considered contaminated.
- Place these materials in a designated, labeled hazardous waste container.

#### 6. Arranging for Waste Pickup:

- Contact your institution's EHS office to schedule a pickup for the hazardous waste.
- Follow all institutional procedures for waste accumulation, storage, and pickup.

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **ML347** waste.



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Caption: A workflow diagram for the proper disposal of **ML347** waste.

Disclaimer: This information is intended as a general guide. Always consult the specific Safety Data Sheet (SDS) for **ML347** and your institution's environmental health and safety (EHS) guidelines for detailed and compliant disposal procedures. Regulations may vary by location.

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## References

- 1. ML347 - Immunomart [immunomart.org]
- 2. apexbt.com [apexbt.com]
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